

An In-depth Technical Guide to L-beta-

Homoalanine Hydrochloride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: L-beta-Homoalanine hydrochloride

Cat. No.: B555407 Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **L-beta-Homoalanine hydrochloride**, an amino acid derivative of interest in pharmaceutical development and biochemical research.

## **Chemical Structure and Properties**

**L-beta-Homoalanine hydrochloride**, systematically known as (3S)-3-aminobutanoic acid hydrochloride, is an alanine derivative with the amino group attached to the beta-carbon.[1][2] [3] This structural feature distinguishes it from its alpha-amino acid counterpart, alanine. The hydrochloride salt form enhances its stability and solubility.

The chemical structure of **L-beta-Homoalanine hydrochloride** is as follows:

Caption: Chemical structure of **L-beta-Homoalanine hydrochloride**.

The key properties of **L-beta-Homoalanine hydrochloride** are summarized in the table below for easy reference and comparison.



Property	Value	Reference(s)
IUPAC Name	(3S)-3-aminobutanoic acid hydrochloride	[3]
Synonyms	L-β-HomoAla-OH·HCl, (S)-3- Aminobutyric acid hydrochloride	[4]
CAS Number	58610-41-6	[4][5]
Molecular Formula	C4H9NO2·HCI	[4]
Molecular Weight	139.58 g/mol	[1][4]
Appearance	White to off-white powder	[4][5]
Purity	≥ 97-98% (NMR)	[3][4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2][5]
Storage Temperature	Room temperature or 0-8°C, under inert atmosphere	[4][5]
Optical Rotation	[a]D <sup>25</sup> = +22 ± 2° (c=1 in H <sub>2</sub> O)	[4]
InChI Key	UHYVVUABAWKTJJ- DFWYDOINSA-N	[3]

# **Experimental Protocols**

Detailed methodologies for the synthesis and characterization of **L-beta-Homoalanine hydrochloride** are crucial for its application in research and development.

This protocol is adapted from a reported method involving a Michael addition followed by enzymatic resolution and hydrolysis.[6]

#### Materials:

Ethyl crotonate

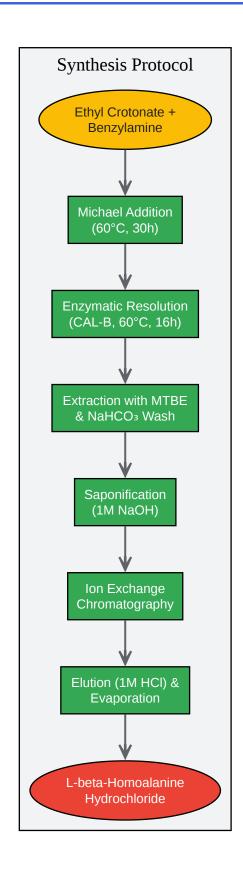


- Benzylamine
- Lipase from Candida antarctica B (CAL-B), immobilized
- Methyl tert-butyl ether (MTBE)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Sodium hydroxide (NaOH) solution (1 M and 0.1 M)
- Ion exchange resin (e.g., Merck-III)
- Hydrochloric acid (HCl) solution (1 M)

#### Procedure:

- Michael Addition: In a round-bottom flask, heat a mixture of ethyl crotonate and benzylamine at 60°C for 30 hours. Monitor the reaction's completion via ¹H-NMR spectroscopy.[6]
- Enzymatic Resolution: Add immobilized CAL-B lipase to the reaction mixture and stir at 60°C for 16 hours.[6] Completion is monitored by ¹H-NMR.
- Extraction: Filter to remove the enzyme. Wash the mixture with MTBE. The organic solution is then washed with saturated NaHCO<sub>3</sub> solution.[6]
- Hydrolysis: Add 1 M NaOH solution to the organic layer and stir at room temperature for 16 hours.[6]
- Purification: Separate the aqueous layer. Add ion exchange resin and stir for one hour. Wash the resin with water.[6]
- Elution and Isolation: Elute the product from the resin using 1 M HCl solution. Evaporate the hydrochloric acid solution under reduced pressure to obtain L-beta-Homoalanine hydrochloride.[6]





Click to download full resolution via product page

Caption: Workflow for the synthesis of **L-beta-Homoalanine hydrochloride**.



Nuclear Magnetic Resonance (NMR) spectroscopy is a primary method for confirming the structure and assessing the purity of **L-beta-Homoalanine hydrochloride**.

#### Instrumentation:

400 MHz (or higher) NMR spectrometer

#### Sample Preparation:

- Dissolve 5-10 mg of the final product in a suitable deuterated solvent (e.g., D<sub>2</sub>O or DMSOd<sub>6</sub>).
- Transfer the solution to an NMR tube.

#### **Data Acquisition:**

- Acquire <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectra.
- Typical <sup>1</sup>H-NMR signals would correspond to the methyl (CH<sub>3</sub>), methine (CH), and methylene (CH<sub>2</sub>) protons, with chemical shifts and coupling patterns characteristic of the (S)-3-aminobutanoic acid structure.
- The purity can be estimated by integrating the signals corresponding to the product and comparing them to any impurity signals.[4]

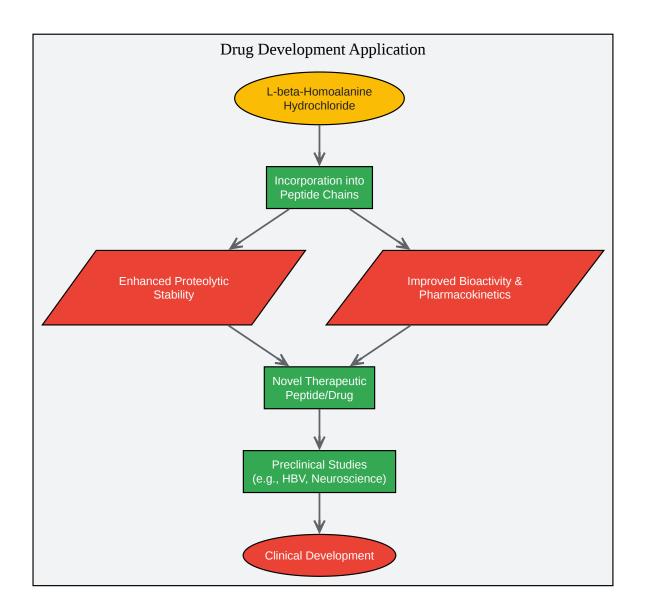
## **Applications in Drug Development and Research**

**L-beta-Homoalanine hydrochloride** serves as a valuable building block in medicinal chemistry and biochemistry.[4]

- Peptide Synthesis: It is used to synthesize peptidomimetics and other modified peptides. Its
  incorporation can enhance the stability against enzymatic degradation and improve the
  pharmacokinetic properties of therapeutic peptides.[4]
- Pharmaceutical Development: This compound is a precursor for synthesizing molecules with therapeutic potential, such as compounds for the treatment of Hepatitis B Virus (HBV) infection.[6]



 Neuroscience Research: It is employed in studies related to neurotransmitter function and neuronal signaling.[4]



Click to download full resolution via product page

Caption: Logical workflow of L-beta-Homoalanine hydrochloride in drug development.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. L-beta-Homoalanine hydrochloride | 58610-41-6 [chemicalbook.com]
- 3. L-beta-Homoalanine hydrochloride | 58610-41-6 [sigmaaldrich.com]
- 4. chemimpex.com [chemimpex.com]
- 5. L-beta-Homoalanine hydrochloride CAS#: 58610-41-6 [m.chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to L-beta-Homoalanine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555407#what-is-the-structure-of-l-beta-homoalanine-hydrochloride]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com